

Application Notes and Protocols for EGFR-IN-90

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Compound of Interest

Compound Name: *Egfr-IN-90*
Cat. No.: *B12385605*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

EGFR-IN-90 is a potent, orally active inhibitor of the Epidermal Growth Factor Receptor (EGFR), specifically targeting the drug-resistant EGFR L858R/T790M/C797S triple mutant.[1] This compound demonstrates significant inhibitory activity with an IC₅₀ value of 5.1 nM against this mutant, offering a valuable tool for *in vitro* and *in vivo* studies aimed at overcoming acquired resistance to previous generations of EGFR inhibitors.[1] These application notes provide detailed protocols for the preparation of **EGFR-IN-90** stock solutions in Dimethyl Sulfoxide (DMSO), a common solvent for non-polar compounds in biological research. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Physicochemical and Biological Properties

A summary of the key quantitative data for **EGFR-IN-90** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C32H36FN7O2S2	[2]
Molecular Weight	633.80 g/mol	[2]
Solubility in DMSO	10 mM	[2]
Biological Target	EGFR (specifically EGFR ^{L858R/T790M/C797S} mutant)	[1]
IC ₅₀ (EGFR ^{L858R/T790M/C797S})	5.1 nM	[1]
IC ₅₀ (H1975-TM cell line)	0.05 μM	[1]

Experimental Protocols

Materials and Equipment

- **EGFR-IN-90** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM EGFR-IN-90 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **EGFR-IN-90** in DMSO.

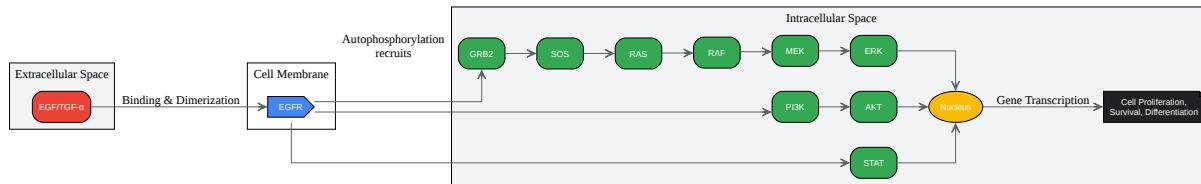
- Pre-weighing Preparation: Before handling the compound, ensure that all necessary equipment is clean and readily accessible. Wear appropriate personal protective equipment.
- Weighing **EGFR-IN-90**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the desired amount of **EGFR-IN-90** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.338 mg of **EGFR-IN-90** (Molecular Weight = 633.80 g/mol).
- Solubilization:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **EGFR-IN-90**. To prepare a 10 mM stock solution with 6.338 mg of the compound, add 1 mL of DMSO.
 - Cap the tube securely.
- Dissolution:
 - Vortex the solution thoroughly until the **EGFR-IN-90** powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary, but avoid excessive heat.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. Refer to the supplier's Certificate of Analysis for specific storage recommendations.

Visualizations

EGFR Signaling Pathway

The following diagram illustrates the general Epidermal Growth Factor Receptor (EGFR) signaling pathway, which is a critical regulator of cellular processes such as proliferation,

survival, and differentiation. **EGFR-IN-90** acts as an inhibitor in this pathway.

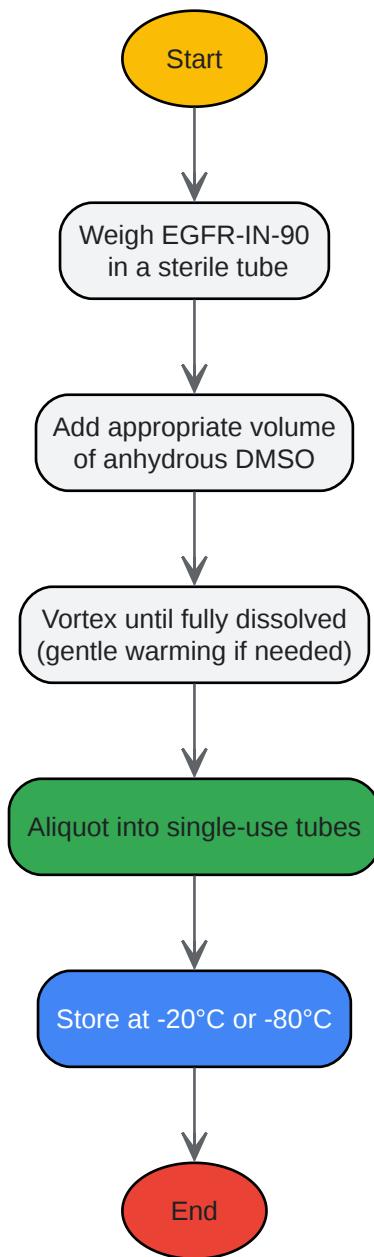


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Caption: EGFR Signaling Cascade

Experimental Workflow: Preparation of EGFR-IN-90 Stock Solution

This diagram outlines the sequential steps for preparing a stock solution of **EGFR-IN-90**.



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Caption: **EGFR-IN-90** Stock Solution Workflow

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References

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